Precision N-Alkylation Strategies for Indolin-6-amine

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Compound of Interest

Compound Name:	*Indolin-6-amine*
CAS No.:	*15918-79-3*
Cat. No.:	*B187345*

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Regiocontrol, Protocol Optimization, and Scalable Workflows

Introduction & Substrate Analysis

Indolin-6-amine (6-aminoindoline) is a privileged scaffold in drug discovery, serving as a core pharmacophore in kinase inhibitors (e.g., ALK, VEGFR) and GPCR ligands. The molecule presents a classic chemoselectivity challenge: it possesses two nucleophilic nitrogen centers with distinct electronic and steric environments.

The Chemoselectivity Challenge

To successfully alkylate this substrate, one must distinguish between:

- (Indoline Nitrogen): A cyclic, secondary aniline. It is sterically constrained and part of the conjugated

  -system. While nucleophilic, it is less reactive toward imine formation than the exocyclic amine.

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- (Exocyclic Nitrogen): A primary aniline. It is sterically accessible and highly reactive toward aldehydes (forming imines) and acylating agents.

Strategic Rule of Thumb:

- For

  Mono-alkylation: Use Reductive Amination (Method A). The primary amine forms an imine much faster than the secondary amine forms an iminium ion.

- For

  Alkylation: Requires Protection Strategies (Method B) to mask the more reactive

  position, or strong base conditions (

) that favor the more acidic

  -H site.

Decision Matrix & Workflow

The following decision tree outlines the optimal synthetic pathway based on your target substitution pattern.

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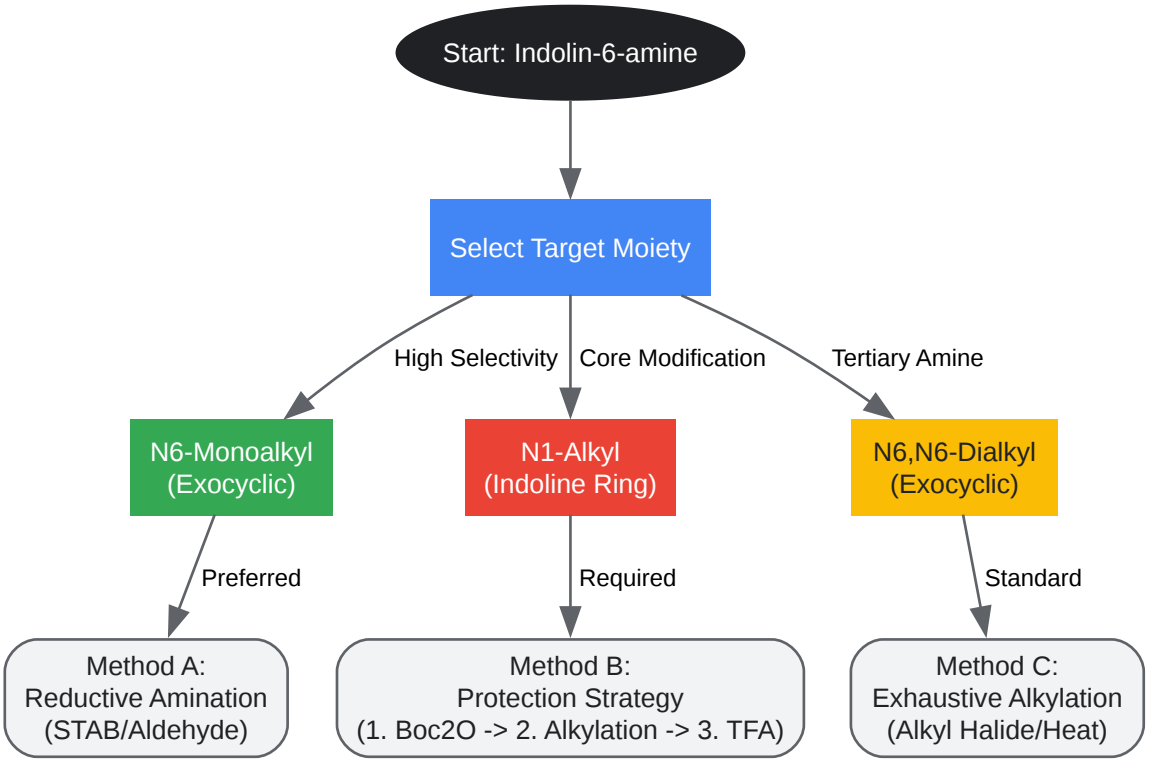

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Figure 1: Strategic decision tree for regioselective alkylation of **Indolin-6-amine**.

Method A: Selective -Monoalkylation (Reductive Amination)

The Gold Standard Protocol

This method utilizes the Abdel-Magid protocol [1].[1][2][3] It relies on the kinetic preference of the primary aniline (

) to condense with an aldehyde to form an imine, which is then selectively reduced. The secondary amine (

) is sluggish to react under these mild conditions.

Reagents & Stoichiometry

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Component	Equivalents	Role
Indolin-6-amine	1.0	Substrate
Aldehyde (R-CHO)	1.1 - 1.2	Electrophile (Limiting to prevent dialkylation)
NaBH(OAc)3 (STAB)	1.4 - 1.5	Mild Hydride Donor (Does not reduce aldehydes)
Acetic Acid (AcOH)	1.0 - 2.0	Catalyst (Activates imine formation)
DCE or DCM	0.1 M - 0.2 M	Solvent (Non-coordinating)

Step-by-Step Protocol

- Imine Formation: In a dry reaction vial, dissolve **Indolin-6-amine** (1.0 equiv) and the appropriate aldehyde (1.1 equiv) in 1,2-dichloroethane (DCE).
- Activation: Add Glacial Acetic Acid (1.5 equiv). Stir at Room Temperature (RT) for 30–60 minutes.
  - Why? This allows the equilibrium to shift toward the imine species before the reducing agent is introduced.
- Reduction: Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv) in one portion.
  - Note: Gas evolution (

) may occur; ensure the vessel is vented.
- Monitoring: Stir at RT for 2–16 hours. Monitor by LC-MS. Look for the disappearance of the imine intermediate (M+R) and formation of the amine (M+R+2).
- Quench & Workup:
  - Quench with saturated aqueous

    (pH ~8).

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- Extract with DCM (

).
- Dry organics over ngcontent-ng-c780544980="" _nghost-ng-c1768664871="" class="inline ng-star-inserted">

  and concentrate.

- Purification: Flash column chromatography (typically Hexane/EtOAc or DCM/MeOH).

Self-Validating Checkpoint: If significant dialkylation is observed, switch solvent to Methanol and use

(Caution: Toxic) at pH 5–6. Methanol solvates the mono-alkylated product, making it less nucleophilic than the starting material in some cases.

Method B: Selective -Alkylation (Protection Strategy)

For Core Scaffold Modification

Direct alkylation of

is difficult because

is more reactive. To target

, we must "mask"

.

Workflow Diagram

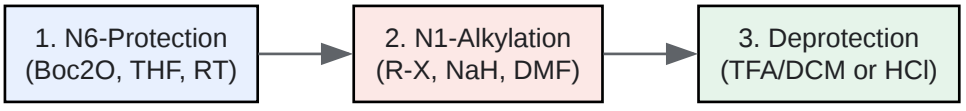

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Figure 2: Protection-deprotection sequence for N1-functionalization.

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Step-by-Step Protocol

- Selective Protection (

  -Boc):

  - Dissolve **Indolin-6-amine** (1.0 equiv) in THF.
  - Add

    (1.05 equiv) and

    (aq) or TEA.
  - Selectivity Insight: The primary aniline reacts with Boc-anhydride significantly faster than the sterically hindered secondary indoline nitrogen.
  - Isolate the

    -Boc intermediate.

- -Alkylation (

  ):

  - Dissolve the

    -Boc intermediate in anhydrous DMF.
  - Cool to 0°C. Add NaH (60% dispersion, 1.2 equiv). Stir for 15 min (deprotonation of

    -H).
  - Add Alkyl Halide (1.2 equiv).[2] Warm to RT and stir until complete.
  - Why NaH? The

    -H pKa is high; a strong base ensures complete deprotonation to form the potent amide anion nucleophile.

- Deprotection:

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- Treat with TFA/DCM (1:4) for 1 hour to remove the Boc group, yielding the -alkyl-**indolin-6-amine**.

Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
Over-alkylation (-dialkyl)	Aldehyde excess or fast kinetics.	Use Method A. Add aldehyde slowly (syringe pump). Switch reductant to in MeOH.
No Reaction at	Steric hindrance or low basicity.	Use Method B. Switch base to KHMDS or NaH. Ensure alkyl halide is not tertiary.
Alkylation at both and	Non-selective conditions.	Avoid direct alkylation with alkyl halides on the unprotected substrate. Use the protection strategy.
Oxidation of Indoline to Indole	Air oxidation during workup.	Indolines are prone to oxidation. Perform workup quickly; add antioxidants (e.g., BHT) if necessary. Store under Argon.

References

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